

# Stability and Storage of 5-(2-Nitrophenyl)-2-furaldehyde: A Technical Guide

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## Compound of Interest

Compound Name: 5-(2-Nitrophenyl)-2-furaldehyde

Cat. No.: B1298063

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Disclaimer: Direct and comprehensive stability data for **5-(2-Nitrophenyl)-2-furaldehyde** is limited in publicly available literature. This guide provides a detailed overview based on information from safety data sheets, general principles of chemical stability for nitroaromatic and furan-containing compounds, and stability studies on structurally related molecules. For mission-critical applications, it is imperative to conduct specific stability studies under the intended use and storage conditions.

## Introduction

**5-(2-Nitrophenyl)-2-furaldehyde** is a complex organic molecule incorporating a furan ring, an aldehyde functional group, and a nitrophenyl substituent. This unique combination of moieties makes it a valuable intermediate in medicinal chemistry and materials science. However, the inherent reactivity of these functional groups also dictates its stability profile and necessitates specific storage and handling protocols to ensure its integrity and prevent the formation of impurities. This technical guide outlines the known stability characteristics, recommended storage conditions, and general methodologies for assessing the stability of **5-(2-Nitrophenyl)-2-furaldehyde**.

## Physicochemical Properties

Understanding the fundamental physicochemical properties of **5-(2-Nitrophenyl)-2-furaldehyde** is crucial for predicting its behavior under various conditions.

Property	Value	Reference
Molecular Formula	C <sub>11</sub> H <sub>7</sub> NO <sub>4</sub>	[1]
Molecular Weight	217.18 g/mol	[1]
Appearance	Solid (Specific color not consistently reported)	[1]
Melting Point	94-97 °C	[1]
Boiling Point	105-107 °C at 30 mmHg	[1]
Solubility	Information not available. Likely soluble in common organic solvents.	

## Stability Profile and Potential Degradation Pathways

The stability of **5-(2-Nitrophenyl)-2-furaldehyde** is influenced by several environmental factors, including temperature, light, and pH. The primary degradation pathways are anticipated to involve the aldehyde and nitro groups, as well as the furan ring.

### Thermal Stability

While specific thermal decomposition data for **5-(2-Nitrophenyl)-2-furaldehyde** is not available, studies on the related compound, 5-nitro-2-furaldehyde semicarbazone, indicate that thermal degradation of the nitrofuran structure can occur at elevated temperatures. It is advisable to store the compound in a cool environment to minimize the rate of potential degradation reactions.

### Hydrolytic Stability

The presence of the furan ring and the aldehyde group suggests a susceptibility to hydrolysis, particularly under non-neutral pH conditions.

- **Acidic Conditions:** In acidic solutions, furan rings can be susceptible to opening. The aldehyde group may also participate in acid-catalyzed reactions.

- Alkaline Conditions: Studies on the related 5-nitro-2-furaldehyde have shown that in alkaline solutions, it can form a nitronic acid anion, which may undergo further irreversible ring-opening reactions.<sup>[2]</sup>

## Photostability

Nitroaromatic compounds are often susceptible to photodegradation. Exposure to light, particularly UV radiation, can lead to the formation of degradation products. It is crucial to protect **5-(2-Nitrophenyl)-2-furaldehyde** from light.

## Oxidative Stability

The aldehyde group is susceptible to oxidation, which could lead to the formation of the corresponding carboxylic acid. The presence of the nitro group may also influence the oxidative stability of the molecule.

## Recommended Storage Conditions

Based on the inferred stability profile, the following storage conditions are recommended to maintain the quality and integrity of **5-(2-Nitrophenyl)-2-furaldehyde**:

Parameter	Recommended Condition	Rationale
Temperature	Cool (e.g., 2-8 °C). Avoid freezing.	To minimize thermal degradation.
Light	Protect from light. Store in an amber vial or in the dark.	To prevent photodegradation.
Atmosphere	Store under an inert atmosphere (e.g., nitrogen or argon).	To prevent oxidation and degradation from air and moisture.
Container	Tightly sealed container.	To prevent exposure to air and moisture.
pH (in solution)	Maintain neutral pH.	To prevent acid or base-catalyzed hydrolysis.

## Experimental Protocols for Stability Assessment

For a comprehensive understanding of the stability of **5-(2-Nitrophenyl)-2-furaldehyde**, forced degradation studies are recommended. These studies involve subjecting the compound to a range of stress conditions to identify potential degradation products and establish degradation pathways.<sup>[3]</sup>

### General Protocol for Forced Degradation Studies

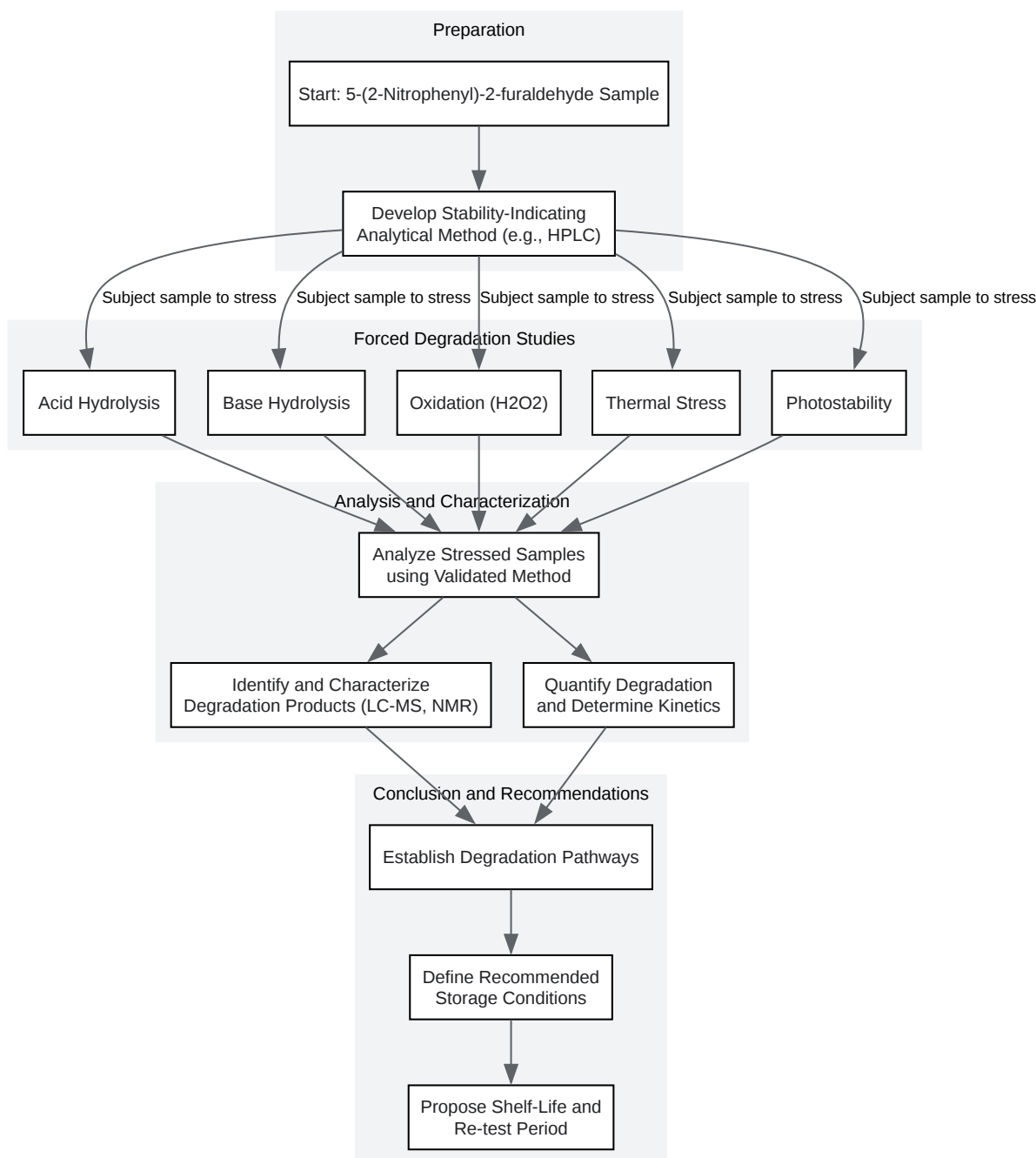
The following table outlines a general protocol for conducting forced degradation studies on **5-(2-Nitrophenyl)-2-furaldehyde**. The extent of degradation should be monitored by a suitable stability-indicating analytical method, such as High-Performance Liquid Chromatography (HPLC).

Stress Condition	Experimental Protocol
Acid Hydrolysis	Dissolve the compound in a suitable solvent and add 0.1 M HCl. Heat at 60-80 °C for a specified period (e.g., 2, 4, 8, 12, 24 hours). Neutralize the solution before analysis.
Base Hydrolysis	Dissolve the compound in a suitable solvent and add 0.1 M NaOH. Keep at room temperature or heat at a controlled temperature for a specified period. Neutralize the solution before analysis.
Oxidative Degradation	Dissolve the compound in a suitable solvent and add 3-30% hydrogen peroxide. Keep at room temperature for a specified period.
Thermal Degradation	Expose the solid compound to dry heat at a temperature below its melting point (e.g., 60-80 °C) for a specified period.
Photodegradation	Expose a solution of the compound and the solid compound to UV and visible light with an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter. <sup>[4]</sup>

Analytical Method: A stability-indicating HPLC method should be developed and validated to separate the parent compound from any degradation products. This typically involves using a C18 column with a gradient elution of a buffered mobile phase and an organic modifier. Detection is commonly performed using a UV detector at a wavelength where the parent compound and potential degradants absorb.

## Visualization of Stability Assessment Workflow

The following diagram illustrates a logical workflow for assessing the stability of **5-(2-Nitrophenyl)-2-furaldehyde** and determining appropriate storage conditions.

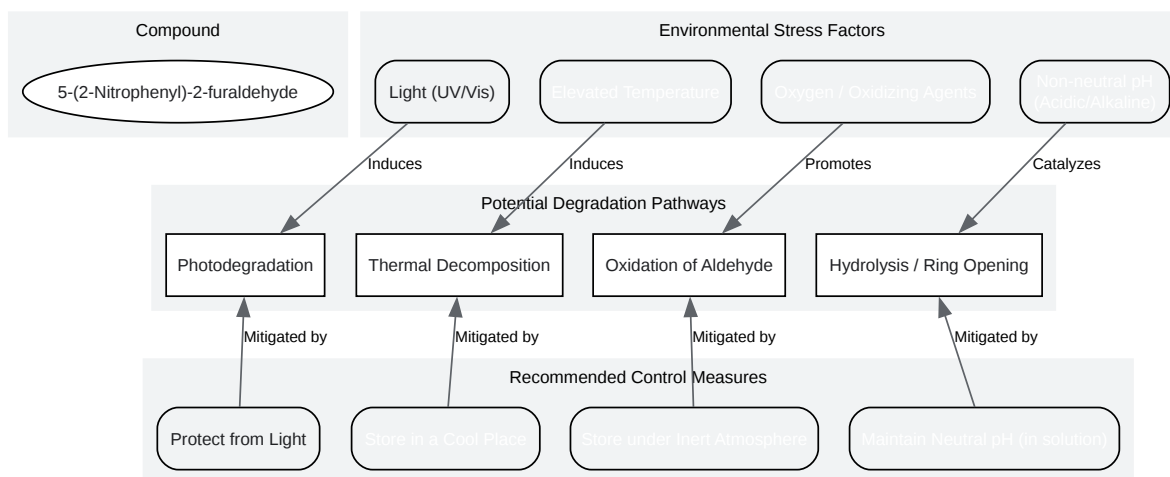


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Caption: Workflow for Stability Assessment of **5-(2-Nitrophenyl)-2-furaldehyde**.

## Signaling Pathways and Logical Relationships

The following diagram illustrates the logical relationship between environmental factors and the potential degradation of **5-(2-Nitrophenyl)-2-furaldehyde**, leading to the recommended control measures.



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Caption: Factors Influencing the Degradation of **5-(2-Nitrophenyl)-2-furaldehyde**.

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## References

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